

N-Formylpiperidine (CAS 2591-86-8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: N-Formylpiperidine

Cat. No.: B045042

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **N-Formylpiperidine** (CAS 2591-86-8), a versatile polar aprotic solvent and synthetic building block. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and organic synthesis.

Core Physical Properties

N-Formylpiperidine is a colorless to light yellow liquid at room temperature.^{[1][2][3]} Its key physical characteristics are summarized in the tables below, providing a comprehensive dataset for laboratory and research applications.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₁ NO	^{[4][5][6]}
Molecular Weight	113.16 g/mol	^[5]
Appearance	Clear, colorless to light yellow liquid	^{[1][2][7]}
Form	Liquid	^{[3][8]}
Purity	>98.0% (GC) to 99%	^[4]

Thermal and Spectroscopic Data

Property	Value	Source(s)
Melting Point	-31 °C to -30.8 °C	[2][5][9][10]
Boiling Point	222 °C (lit.) to 222.5 °C at 760 mmHg	[2][4]
Flash Point	91 °C to 102 °C (closed cup)	[8]
Density	1.019 g/mL at 25 °C (lit.)	[2][4]
Refractive Index	n _{20/D} 1.484 (lit.)	[2][6]
Vapor Pressure	0.1 mmHg at 25 °C	[2][11]
Water Solubility	Freely soluble	[2][3][6]

Experimental Protocols

While specific experimental details from the original literature are not provided in the search results, the following are general, standardized methodologies for determining the key physical properties listed above.

1. Melting Point Determination:

The melting point of **N-Formylpiperidine**, which is sub-ambient, would typically be determined using a cryostat or a differential scanning calorimeter (DSC). A small sample is cooled until completely frozen and then slowly heated. The temperature at which the solid-liquid phase transition is observed is recorded as the melting point. For a substance with a melting point of approximately -31 °C, liquid nitrogen or a specialized cooling bath would be required.

2. Boiling Point Determination:

The boiling point is determined by heating the liquid in a distillation apparatus at atmospheric pressure. A thermometer is placed in the vapor phase above the liquid, but not touching the sides of the flask. The temperature at which the liquid boils and its vapor pressure equals the atmospheric pressure is recorded as the boiling point. For a high-boiling liquid like **N-Formylpiperidine** (222 °C), a suitable heating mantle and condenser are necessary.

3. Density Measurement:

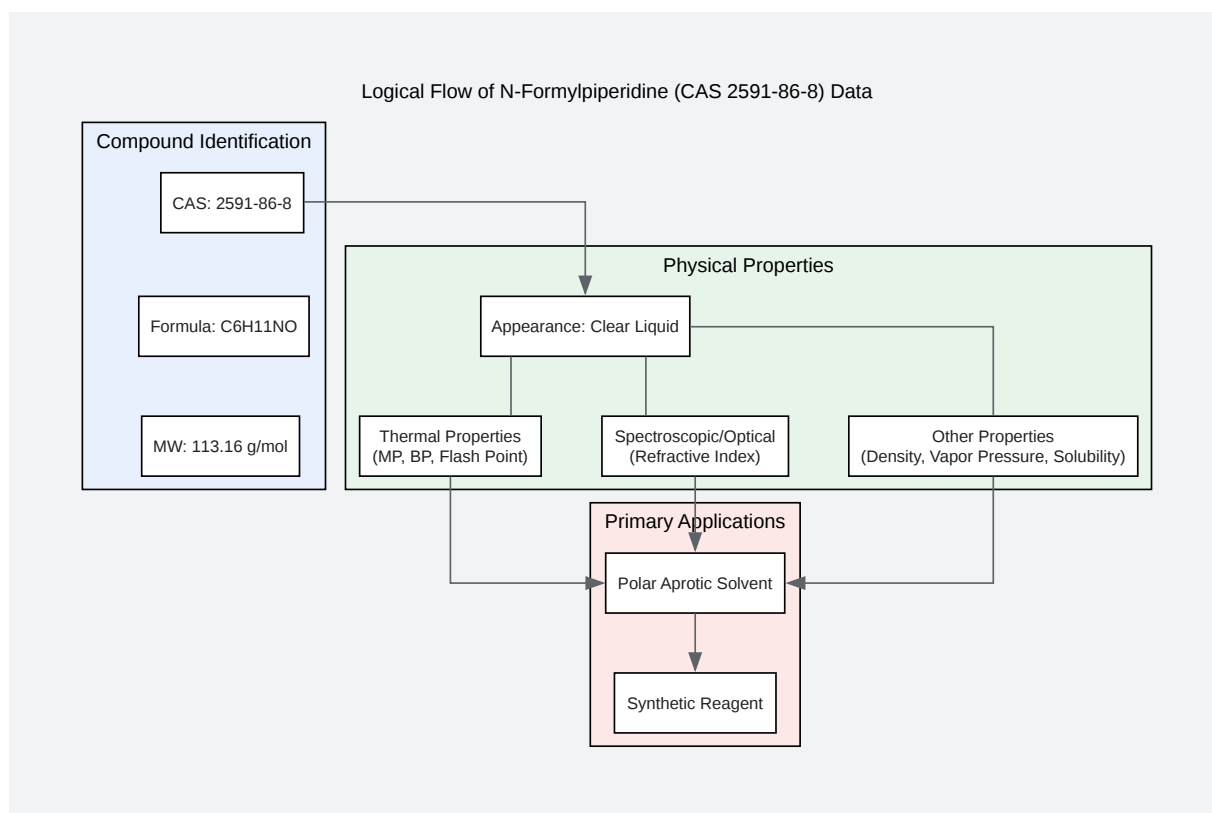
The density of liquid **N-Formylpiperidine** is measured using a pycnometer or a digital density meter. The mass of a known volume of the liquid is determined at a specific temperature (e.g., 25 °C). The density is then calculated by dividing the mass by the volume. Temperature control is crucial as density is temperature-dependent.

4. Refractive Index Measurement:

The refractive index is measured using a refractometer, typically an Abbé refractometer. A few drops of the liquid are placed on the prism, and the instrument is adjusted to bring the dividing line between the light and dark fields into focus at the crosshairs. The refractive index is then read from the scale. The measurement is temperature-dependent and is usually reported at 20 °C with the sodium D-line ($n_{20/D}$).

Logical Relationship of N-Formylpiperidine Properties

The following diagram illustrates the interconnectedness of the information presented in this guide, from the compound's fundamental identifiers to its detailed physical characteristics.



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Caption: Logical relationship of **N-Formylpiperidine**'s identification and properties.

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